

Application Notes and Protocols: Handling and Storage of Anhydrous Aluminum Chloride

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Compound of Interest

Compound Name: Aluminum monochloride

CAS No.: 13595-81-8

Cat. No.: B080767

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Introduction

Anhydrous aluminum chloride (AlCl_3) is a powerful Lewis acid widely employed as a catalyst in various chemical reactions, most notably in Friedel-Crafts alkylation and acylation.^{[1][2]} Its high reactivity, however, necessitates stringent handling and storage protocols to ensure the safety of laboratory personnel and maintain the integrity of the reagent. The primary hazard associated with anhydrous aluminum chloride is its extreme hygroscopicity; it reacts violently and exothermically with water, including moisture in the air, to release corrosive hydrogen chloride (HCl) gas.^{[1][3][4]} This document provides detailed protocols for the safe handling and storage of anhydrous aluminum chloride in a laboratory setting.

Physicochemical Properties and Hazards

Anhydrous aluminum chloride is a white or pale yellow crystalline solid that readily sublimates at 178°C .^{[2][3]} It is not combustible, but contact with water or heat can lead to an exothermic reaction that produces hydrogen chloride gas.^[3] Prolonged storage of anhydrous aluminum

chloride in sealed containers can sometimes result in spontaneous decomposition and, occasionally, explosion upon opening.[5]

Key Hazards:

- Violent reaction with water: Reacts with explosive violence with water, generating significant heat and releasing corrosive HCl gas.[5][6]
- Hygroscopic: Readily absorbs moisture from the air, fuming and forming hydrochloric acid.[7][8]
- Corrosive: Both the solid and the liberated HCl gas are highly corrosive to the eyes, skin, mucous membranes, and most transition metals.[3][4]
- Incompatibilities: It is incompatible with hydrated reagents, strong oxidizers, caustics, alcohols, nitromethane, sodium oxide, and ethylene oxide.[3]

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	AlCl_3	[9]
Molecular Weight	133.34 g/mol	[2][9]
Melting Point	192.4 °C	[2][10]
Sublimation Point	~178 °C	[2][3]
Specific Gravity	2.48 g/mL @ 20°C	[9]
Appearance	White, off-white, or pale-yellow crystalline powder	[3][5][10]
Odor	Pungent, odor of hydrogen chloride	[6]

Experimental Protocols

Personal Protective Equipment (PPE)

Due to its corrosive nature, appropriate PPE must be worn at all times when handling anhydrous aluminum chloride.

- Eye Protection: Chemical splash goggles are mandatory.[\[9\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn.[\[4\]](#)
- Body Protection: A lab coat and, for larger quantities, a chemical-resistant apron should be worn.[\[9\]](#)
- Respiratory Protection: Handling should be conducted in a certified chemical fume hood. For situations where a fume hood is not available or for large spills, a NIOSH-approved respirator with a dust cartridge is necessary.[\[4\]](#)[\[9\]](#)

Handling Protocol

All manipulations of anhydrous aluminum chloride should be performed in a dry, controlled environment to prevent contact with moisture.

- Preparation:
 - Ensure a certified chemical fume hood is available and functioning correctly.
 - Have a Class D fire extinguisher or dry sand readily accessible for emergencies. Do not use water, carbon dioxide, or halogenated extinguishing agents.[\[3\]](#)[\[11\]](#)
 - Prepare all glassware and equipment by oven-drying and cooling under a stream of dry, inert gas (e.g., nitrogen or argon) or in a desiccator.
 - The handling area must be free of water and other incompatible materials.[\[3\]](#)
- Dispensing:
 - For smaller quantities, a glove box with an inert atmosphere is the ideal environment for handling.
 - If a glove box is not available, work in a fume hood with the sash at the lowest practical height.

- Allow the container of anhydrous aluminum chloride to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture on the cold powder.
- Open the container carefully and dispense the required amount of powder using clean, dry, spark-resistant tools.[\[3\]](#)
- Keep the container opening as small as possible and work efficiently to minimize exposure to air.
- Immediately and tightly reseal the container after dispensing.
- Post-Handling:
 - Thoroughly wash hands and any potentially contaminated skin with copious amounts of water for at least 15 minutes.[\[3\]](#)
 - Decontaminate all equipment that has come into contact with anhydrous aluminum chloride.
 - Clean any contaminated clothing and shoes before reuse.[\[3\]](#)

Storage Protocol

Proper storage is critical to maintaining the chemical's efficacy and for safety.

- Container:
 - Store in the original, tightly sealed container.[\[5\]](#)
 - If the original container is compromised, transfer the material to a new, dry, tightly sealed container, preferably made of glass.[\[12\]](#)
- Environment:
 - Store in a cool, dry, well-ventilated area.[\[9\]](#)
 - The storage location should be a dedicated corrosive materials cabinet, separate from combustible and incompatible materials.[\[5\]](#)[\[9\]](#)

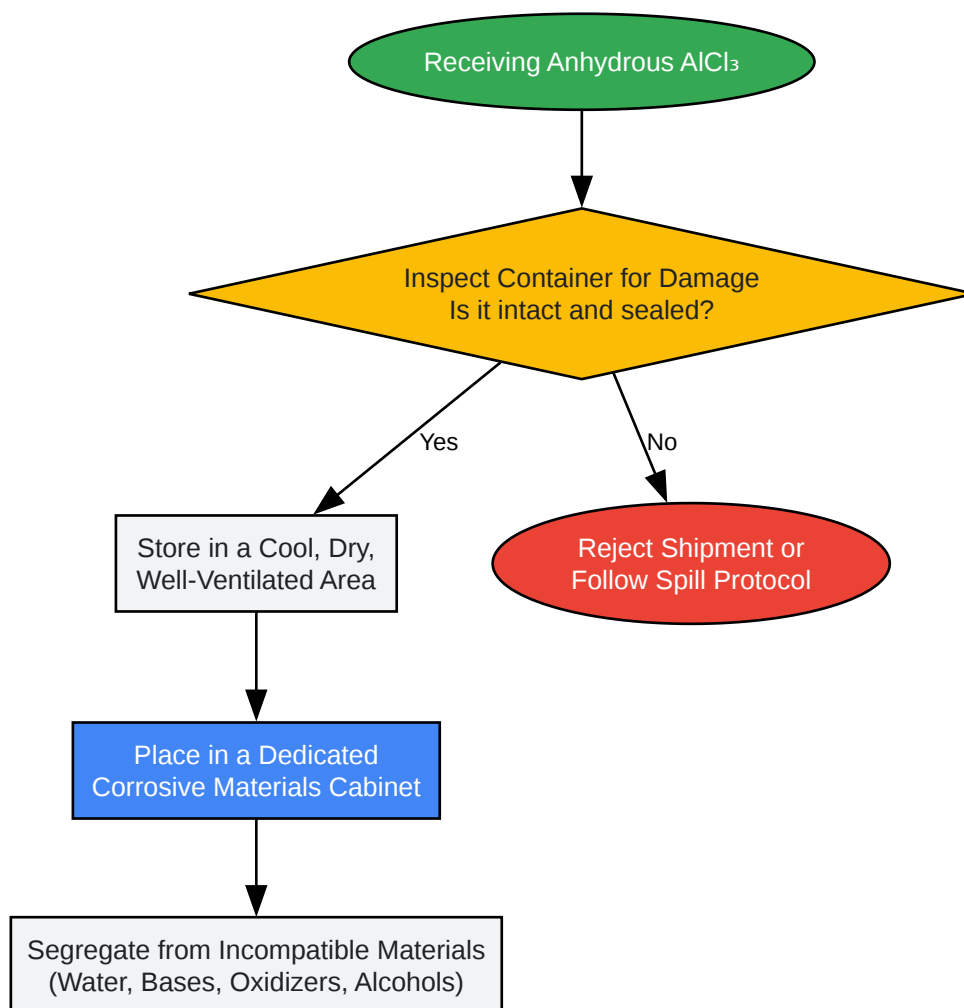
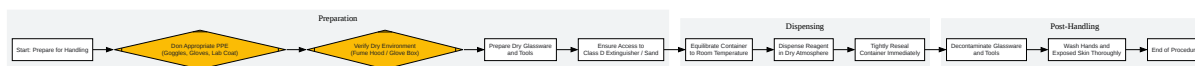
- Store under an inert gas atmosphere if possible to further prevent degradation.[12]
- Segregation:
 - Keep away from any sources of water or moisture.[5]
 - Store separately from incompatible materials such as strong oxidizers, bases, and alcohols.[3]

Emergency Procedures

- Spill:
 - Control all sources of moisture.[3]
 - Wearing full PPE, cover the spill with dry sand.[3]
 - Using spark-resistant tools, scoop the spilled material and sand into a sealed container for disposal.[3]
 - DO NOT USE WATER to clean up the spill.[3]
- Skin Contact:
 - Immediately brush off any visible solid particles.[3]
 - Rinse the affected area with copious amounts of water for at least 15 minutes.[3]
 - Seek medical attention.[3]
- Eye Contact:
 - Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[5]
 - Seek immediate medical attention.
- Inhalation:

- Move the individual to fresh air.[\[5\]](#)
- If breathing is difficult, provide oxygen.
- Seek immediate medical attention.
- Ingestion:
 - Do not induce vomiting.[\[3\]](#)
 - Have the person drink 2-3 glasses of water.[\[3\]](#)
 - Seek immediate medical attention.[\[3\]](#)

Visualized Workflows



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